Spectroscopic properties of Reactive Black 9

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Reactive Black 9*
CAS No.:	*12225-27-3*
Cat. No.:	*B1181704*

Get Quote

An In-Depth Technical Guide to the Spectroscopic Properties of Diazo Reactive Dyes: A Focus on Reactive Black 5 as a Model for **Reactive Black 9**

Abstract

Reactive Black dyes are mainstays of the textile industry, prized for their ability to form covalent bonds with fibers, resulting in excellent wash fastness. Among these, **Reactive Black 9** (RB9) and its close homolog, Reactive Black 5 (RB5), are of significant commercial and environmental interest. Understanding their spectroscopic properties is critical for quality control, wastewater treatment, and research into novel applications. This technical guide provides a comprehensive overview of the core spectroscopic techniques used to characterize these dyes. We delve into the principles and practical applications of UV-Visible (UV-Vis), Fourier-Transform Infrared (FTIR), and fluorescence spectroscopy. This guide offers detailed, field-tested protocols, explains the causality behind experimental choices, and presents a framework for interpreting the resulting data for process monitoring, degradation studies, and quantitative analysis.

Introduction to Reactive Black Dyes

Overview and Industrial Significance

Reactive dyes are a class of highly colored organic compounds that attach to substrates through a chemical reaction, forming a covalent bond between the dye molecule and the fiber.[1] This characteristic imparts superior colorfastness compared to dyes that adhere by adsorption. Azo dyes, characterized by one or more azo groups (–N=N–), represent the largest and most versatile class of synthetic dyes, and diazo dyes like Reactive Black 5 contain two such groups.[1][2] These dyes are extensively used for dyeing cellulosic fibers such as cotton and viscose.[1] The widespread use of dyes like Reactive Black 5, however, leads to significant environmental concerns, as a substantial portion is lost to wastewater streams, necessitating effective methods for detection and degradation.[2]

The Chemical Nature of Reactive Black 5

Reactive Black 5 (RB5), a vinyl sulfone-based reactive dye, is a representative and widely studied diazo dye.[1] Its complex aromatic structure, featuring two azo chromophores, is responsible for its intense black color and high stability.[2][3] The vinyl sulfone group acts as the reactive handle, which, under alkaline conditions, forms a covalent ether bond with the hydroxyl groups of cellulose fibers.

Reactive Black 5 as a Model for **Reactive Black 9**

Reactive Black 9 (RB9) is a closely related multifunctional dye. While specific structural and extensive spectroscopic data for RB9 are less prevalent in public literature, Reactive Black 5 (C.I. 20505) serves as an excellent and commonly used model system. The fundamental chromophoric system (diazo structure) and reactive groups are highly similar, leading to the expectation that their core spectroscopic properties will be nearly identical.[4] Therefore, this guide will leverage the extensive data available for RB5 to elucidate the spectroscopic characteristics representative of this class of dyes.



Click to download full resolution via product page

Caption: Chemical Structure of Reactive Black 5 (RB5).

Core Spectroscopic Principles for Dye Analysis

© 2026 BenchChem. All rights reserved.

Spectroscopy is the cornerstone of dye analysis, providing qualitative and quantitative information about molecular structure and concentration. The choice of technique is dictated by the information sought.

UV-Visible Absorption Spectroscopy

UV-Vis spectroscopy probes the electronic transitions within a molecule. For dyes, the absorption of light in the visible spectrum (400-700 nm) is responsible for their color. The extensive system of conjugated double bonds (alternating single and double bonds) in the aromatic rings and azo groups of Reactive Black dyes lowers the energy required for electronic transitions, pushing the absorption into the visible range. The wavelength of maximum absorbance (λmax) is a key characteristic of a dye, while the magnitude of absorbance is directly proportional to its concentration, a relationship described by the Beer-Lambert Law.[1]

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy measures the vibrations of molecular bonds. When infrared radiation is passed through a sample, specific frequencies are absorbed, corresponding to the vibrational frequencies of the bonds within the molecules. This results in a spectrum that acts as a molecular "fingerprint." For Reactive Black dyes, FTIR is invaluable for identifying key functional groups, such as N=N (azo), S=O (sulfone), O-H, and N-H bonds, and for tracking chemical changes like the cleavage of the azo bond during degradation studies.[2][5][6]

Fluorescence Spectroscopy

Fluorescence is a photoluminescent process where a molecule absorbs a photon, promoting it to an excited electronic state, and then relaxes by emitting a photon of a lower energy (longer wavelength). While powerful for many molecular probes, most azo dyes, including Reactive Black 5, are known to be very weak fluorophores or are non-fluorescent.[7] Their excited state energy is rapidly dissipated through non-radiative pathways, such as vibrations and internal conversion, a process often facilitated by the flexible azo bond. Therefore, fluorescence spectroscopy is not a primary technique for the routine characterization of Reactive Black dyes but can be relevant in specialized research contexts.

Spectroscopic Profile of Reactive Black 5/9

UV-Visible Spectral Properties

© 2026 BenchChem. All rights reserved.

The UV-Vis spectrum of Reactive Black 5 in an aqueous solution is characterized by a strong absorption band in the visible region and multiple bands in the UV region. The primary visible peak is responsible for its deep color.

- Visible Region: A broad absorption peak with a maximum (λmax) typically observed between 597 nm and 600 nm.[1][4] This absorption corresponds to the π→π* electronic transition within the conjugated diazo chromophore system.
- UV Region: Several absorption peaks are present, often around 310 nm and 230 nm.[8] These correspond to electronic transitions within the aromatic (naphthalene and benzene ring) systems of the molecule.

The degradation of the dye can be effectively monitored using UV-Vis spectroscopy. Cleavage of the azo bonds destroys the main chromophore, leading to a decrease in the absorbance at ~597 nm and the complete loss of color.[3] Concurrently, the appearance or increase of peaks in the UV region can indicate the formation of smaller aromatic amine degradation byproducts.[2][3]

Vibrational Spectroscopy (FTIR)

The FTIR spectrum of Reactive Black 5 provides a detailed map of its functional groups. Analysis is often performed using the Attenuated Total Reflectance (ATR) technique, which is suitable for solid powders or aqueous solutions.

Table 1: Key FTIR Vibrational Frequencies for Reactive Black 5

© 2026 BenchChem. All rights reserved.

Wavenumber (cm^{-1})	Bond Vibration	Functional Group	Significance
~3440	**O-H / N-H stretching**	**Hydroxyl, Amine**	**Indicates presence of these polar groups.**
~1610-1630	N=N stretching	Azo group	The characteristic peak of the chromophore. Its disappearance is a key marker of degradation.[2]
~1500-1580	C=C stretching	Aromatic Rings	Confirms the aromatic backbone of the dye.
~1190 & ~1040	S=O stretching	Sulfonate/Sulfone	Relates to the vinyl sulfone reactive group and solubilizing sulfonate groups.

| ~800-900 | C-H bending | Substituted Aromatics | Provides information on the substitution pattern of the aromatic rings. |

Data synthesized from multiple sources.[2][5][6]

Factors Influencing Spectroscopic Properties

- Effect of pH: The pH of the medium can influence the electronic structure of the dye and, consequently, its absorption spectrum. For reactive dyes, dyeing is typically conducted under alkaline conditions (pH 9-11) to facilitate the reaction between the dye's vinyl sulfone group and the cellulose fiber.[4][9] Extreme pH values can lead to hydrolysis of the dye, altering its spectral properties. In degradation studies, pH is a critical parameter; for instance, reductive degradation with zero-valent iron is more effective under acidic conditions.[8][10]

- Solvatochromism: Solvatochromism refers to the change in a substance's color (and its UV-Vis spectrum) with a change in solvent polarity.[11] While not extensively documented for

© 2026 BenchChem. All rights reserved.

Reactive Black 9 specifically, azo dyes can exhibit solvatochromic shifts due to changes in the stabilization of the ground and excited electronic states by the solvent. This is an important consideration when comparing spectra measured in different solvent systems (e.g., water vs. organic solvents).[12][13]

Methodologies and Experimental Protocols

Adherence to standardized protocols is essential for obtaining reproducible and trustworthy data.

Protocol for UV-Vis Spectrophotometric Analysis

This protocol outlines the determination of λmax and the quantitative analysis of an aqueous solution of **Reactive Black 9**.

1. Instrumentation and Materials:

- Double-beam UV-Vis spectrophotometer with a wavelength range of 200-800 nm.
- Matched 1 cm path length quartz cuvettes.
- **Reactive Black 9** (or 5) analytical standard.
- Deionized water or appropriate buffer solution.
- Volumetric flasks and pipettes.

2. Preparation of Stock and Standard Solutions:

- Accurately weigh 10 mg of **Reactive Black 9** and dissolve it in a 100 mL volumetric flask with deionized water to prepare a 100 mg/L stock solution.
- Perform serial dilutions of the stock solution to prepare a series of standards (e.g., 1, 2, 5, 10, 20 mg/L).

3. Determination of λmax:

- Use one of the intermediate concentration standards (e.g., 10 mg/L).
- Fill one cuvette with deionized water (the blank) and the other with the standard solution.
- Scan the sample from 800 nm to 200 nm.
- The wavelength corresponding to the highest absorbance peak in the visible range is the λmax.[1]

4. Quantitative Analysis (Calibration Curve):

© 2026 BenchChem. All rights reserved.

- Set the spectrophotometer to measure absorbance at the determined λmax.
- Measure the absorbance of each standard solution, starting from the least concentrated.
- Plot a graph of absorbance versus concentration.
- Perform a linear regression. The resulting equation (y = mx + c) and correlation coefficient (R^2) constitute the calibration curve. An R^2 value > 0.995 is considered trustworthy.
- The absorbance of an unknown sample can then be measured, and its concentration can be calculated using the calibration curve.

```
A[label="Prepare Stock\nSolution (100 mg/L)"]; B[label="Perform
Serial\nDilutions (Standards)"]; C [label="Scan Standard to\nFind λmax
(200-800 nm)"]; D [label="Set Spectrophotometer\nto λmax"]; E
[label="Measure Absorbance\nof all Standards"]; F [label="Plot
Absorbance vs.\nConcentration"]; G [label="Generate Calibration\nCurve
(y=mx+c)"]; H [label="Measure Absorbance\nof Unknown Sample"];
I[label="Calculate Concentration\nfrom Curve"];

A -> B -> C -> D -> E -> F -> G; G -> H -> I; }
```

Caption: Experimental workflow for quantitative UV-Vis analysis.

Protocol for FTIR-ATR Analysis

This protocol details the qualitative analysis of a solid sample of **Reactive Black 9**.

1. Instrumentation:

- FTIR spectrometer equipped with an Attenuated Total Reflectance (ATR) accessory (e.g., with a diamond or zinc selenide crystal).

2. Sample Preparation and Measurement:

- Ensure the ATR crystal is clean by wiping it with a suitable solvent (e.g., isopropanol) and running a background scan.
- Place a small amount of the solid dye powder directly onto the ATR crystal, ensuring complete coverage.
- Apply pressure using the instrument's anvil to ensure good contact between the sample and the crystal.

© 2026 BenchChem. All rights reserved.

- Acquire the spectrum, typically over a range of 4000 to 600 cm^{-1}, with a resolution of 4 cm^{-1} and co-adding 16 or 32 scans to improve the signal-to-noise ratio.[5]

3. Data Analysis:

- Process the spectrum (e.g., baseline correction, normalization).
- Identify the characteristic peaks corresponding to the functional groups of the dye by comparing the peak positions (in cm^{-1}) to known correlation tables and reference spectra (see Table 1).

Data Interpretation and Applications

Quantitative Analysis and Quality Control

The primary application of UV-Vis spectroscopy in an industrial setting is the quantitative determination of dye concentration in solutions, dye baths, or effluents.[14] By establishing a robust calibration curve based on the Beer-Lambert law, the concentration of active dye can be accurately and rapidly assessed, ensuring consistency in the dyeing process.

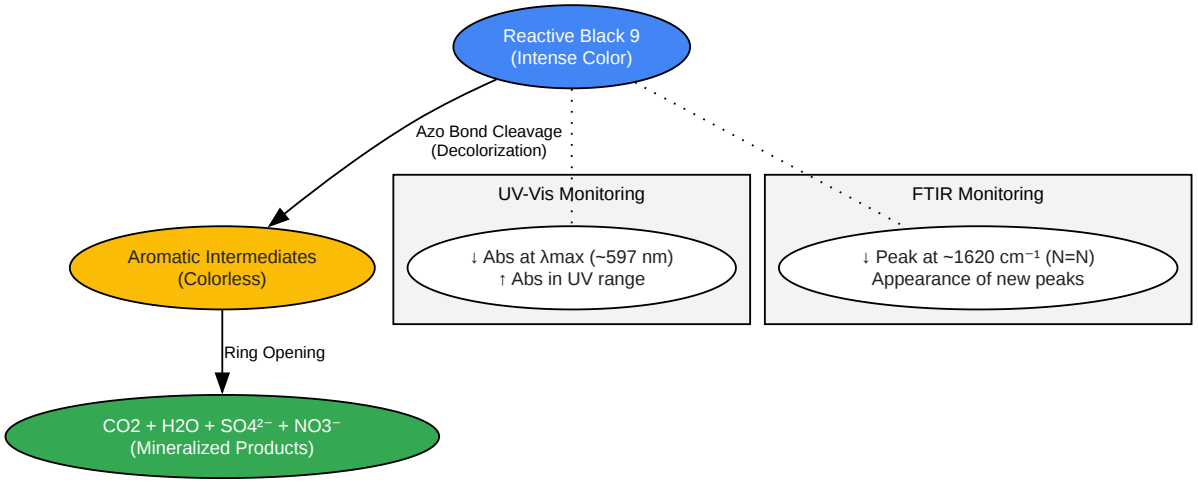
Monitoring Chemical Reactions and Degradation

Both UV-Vis and FTIR spectroscopy are powerful tools for monitoring the chemical degradation of dyes in wastewater treatment processes.[2]

- UV-Vis: The rate of decolorization can be quantified by tracking the decrease in absorbance at the dye's λmax over time. This is a common method to assess the efficiency of degradation technologies like advanced oxidation processes or bioremediation.[3][15]

- FTIR: This technique provides mechanistic insights by identifying the changes in chemical bonds. The disappearance of the azo peak (~1620 cm^{-1}) and the appearance of new peaks can confirm the breakdown of the chromophore and the formation of intermediate products.[2][6]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Logical relationship for monitoring dye degradation.

Conclusion and Future Outlook

The spectroscopic characterization of **Reactive Black 9**, and its well-studied analog Reactive Black 5, is fundamental to its industrial application and environmental management. UV-Vis spectroscopy offers a rapid and reliable method for quantification and color monitoring, while FTIR spectroscopy provides invaluable structural information and mechanistic insights into transformation processes. While these dyes are not amenable to fluorescence analysis, the combined application of absorption and vibrational spectroscopy provides a comprehensive toolkit for researchers and industry professionals. Future research may focus on advanced hyphenated techniques, such as LC-MS, to further elucidate degradation pathways and identify transient intermediates, contributing to the development of more efficient and sustainable dyeing and wastewater treatment technologies.

References

- Vulcanchem. **Reactive Black 9** - 12225-27-3.

© 2026 BenchChem. All rights reserved.

- ResearchGate. Absorption spectra obtained throughout the Reactive Black dye degradation.... Available from: [Link]
- Worldwidejournals.com. Spectrophotometric Analysis of Some Reactive Azo Dyes Used in Texile Industuries. Available from: [Link]
- ResearchGate. Reactive Black 5 dye molecular structure and absorption spectrum.... Available from: [Link]
- ResearchGate. Removal of Azo Dyes Reactive Black from Water by Zero-Valent Iron: The Efficiency and Mechanism. Available from: [Link]
- ACS Omega. Synthesis, Characterization, and Application of an Ecofriendly C/TiO2 Composite to Efficiently Remove Reactive Black 5 (RB-5) Textile Dye from Aqueous Solutions. Available from: [Link]
- MDPI. Exploration of Reactive Black 5 Dye Desorption from Composite Hydrogel Beads—Adsorbent Reusability, Kinetic and Equilibrium Isotherms. Available from: [Link]
- PubMed. Efficient biodegradation and detoxification of reactive black 5 using a newly constructed bacterial consortium. Available from: [Link]
- PubMed. Synthesis and spectral characterization of sulfhydryl-reactive fluorescent probes. Available from: [Link]
- ResearchGate. FTIR spectrum. a. Reactive Black 8. b. Its degradation product.. Available from: [Link]
- ResearchGate. Effect of dyeing pH (9-11) on colour strength (%) of six reactive dyes.. Available from: [Link]
- ResearchGate. Effect of initial pH on MB 9 degradation.... Available from: [Link]
- PubMed. Decolorization of Reactive Black 5 and Reactive Red 152 Azo Dyes by New Haloalkaliphilic Bacteria Isolated from the Textile Wastewater. Available from: [Link]

© 2026 BenchChem. All rights reserved.

- ResearchGate. Spectroscopic analysis of Reactive dyeing | Request PDF. Available from: [Link]
- Société Chimique de France. Solvatochromic fluorescent dyes as universal tools for biological research. Available from: [Link]
- NIH. Exploring solvatochromism: a comprehensive analysis of research data of the solvent - solute interactions of 4-nitro-2-cyano-azo benzene-meta toluidine. Available from: [Link]
- SciSpace. Solvatochromism: A Comprehensive Project for the Final Year Undergraduate Chemistry Laboratory. Available from: [Link]
- NIH. Influence of Initial pH Value on the Adsorption of Reactive Black 5 Dye on Powdered Activated Carbon: Kinetics, Mechanisms, and Thermodynamics. Available from: [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. worldwidejournals.com [worldwidejournals.com]
- 2. Efficient biodegradation and detoxification of reactive black 5 using a newly constructed bacterial consortium - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Reactive Black 9 (12225-27-3) for sale [vulcanchem.com]
- 5. pubs.acs.org [pubs.acs.org]
- 6. researchgate.net [researchgate.net]
- 7. Synthesis and spectral characterization of sulfhydryl-reactive fluorescent probes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]

© 2026 BenchChem. All rights reserved.

- 11. scispace.com [scispace.com]
- 12. new.societechimiquedefrance.fr [new.societechimiquedefrance.fr]
- 13. Exploring solvatochromism: a comprehensive analysis of research data of the solvent - solute interactions of 4-nitro-2-cyano-azo benzene-meta toluidine - PMC [pmc.ncbi.nlm.nih.gov]
- 14. researchgate.net [researchgate.net]
- 15. Decolorization of Reactive Black 5 and Reactive Red 152 Azo Dyes by New Haloalkaliphilic Bacteria Isolated from the Textile Wastewater - PubMed [pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Spectroscopic properties of Reactive Black 9]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1181704/docs#spectroscopic-properties-of-reactive-black-9]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.